

ERB-196: A Deep Dive into its Anti-Inflammatory Mechanisms

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Compound of Interest

Compound Name: *ERB-196*

Cat. No.: *B1239775*

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Introduction

ERB-196, also known as WAY-202196, is a potent and selective synthetic non-steroidal agonist for the Estrogen Receptor β (ER β). With a 78-fold selectivity for ER β over ER α , **ERB-196** has been a subject of interest for its potential therapeutic applications, particularly in the context of inflammatory diseases.^{[1][2]} Research has demonstrated its significant protective effects in preclinical models of severe inflammation and sepsis. This technical guide provides a comprehensive overview of the current understanding of **ERB-196**'s effects on the inflammatory response, consolidating available quantitative data, detailing experimental protocols, and visualizing the implicated signaling pathways. While development of **ERB-196** was discontinued, the study of its mechanisms provides valuable insights into the role of ER β in inflammation and for the development of future selective ER β agonists.^{[1][2]}

Quantitative Data on the Anti-Inflammatory Effects of ERB-196

The anti-inflammatory efficacy of **ERB-196** has been primarily evaluated in in vivo models of sepsis. The following tables summarize the key quantitative findings from these studies.

Model	Organism	Treatment	Outcome Measure	Result	p-value	Reference
Neutropenic Rat Model of Pseudomonas aeruginosa Sepsis	Sprague-Dawley Rats	ERB-196 (50 mg/kg, daily, orogastric) vs. Vehicle Control	Survival Rate	83% (ERB-196) vs. 25% (Control)	< 0.05	[1]
Cecal Ligation and Puncture (CLP) Model	BALB/c Mice	ERB-196 (50 mg/kg, multiple oral doses) vs. Vehicle Control	Survival Rate	83% (ERB-196) vs. 0% (Control)	< 0.05	[1]

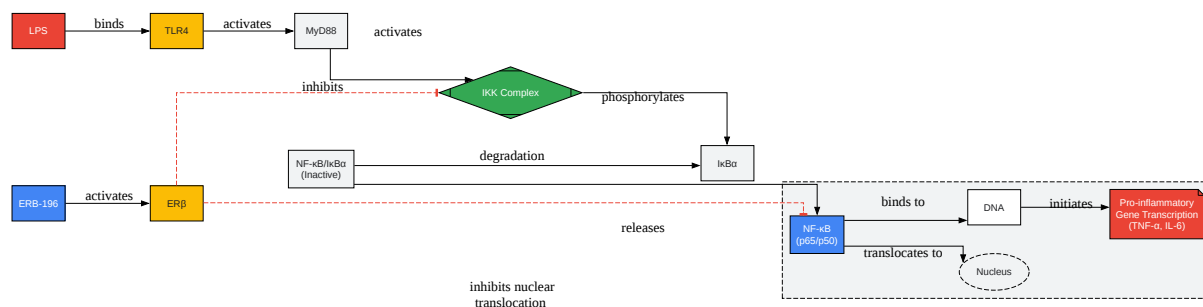
Model	Organism	Treatment	Inflammatory Marker	Measurement Location	Result	Reference
Cecal Ligation and Puncture (CLP) Model	BALB/c Mice	ERB-196 (50 mg/kg, multiple oral doses) vs. Vehicle Control	Interleukin-6 (IL-6)	Peritoneal Fluid	Significantly Reduced	[1]
Cecal Ligation and Puncture (CLP) Model	BALB/c Mice	ERB-196 (50 mg/kg, multiple oral doses) vs. Vehicle Control	Tumor Necrosis Factor- α (TNF- α)	Peritoneal Fluid	Significantly Reduced	[1]

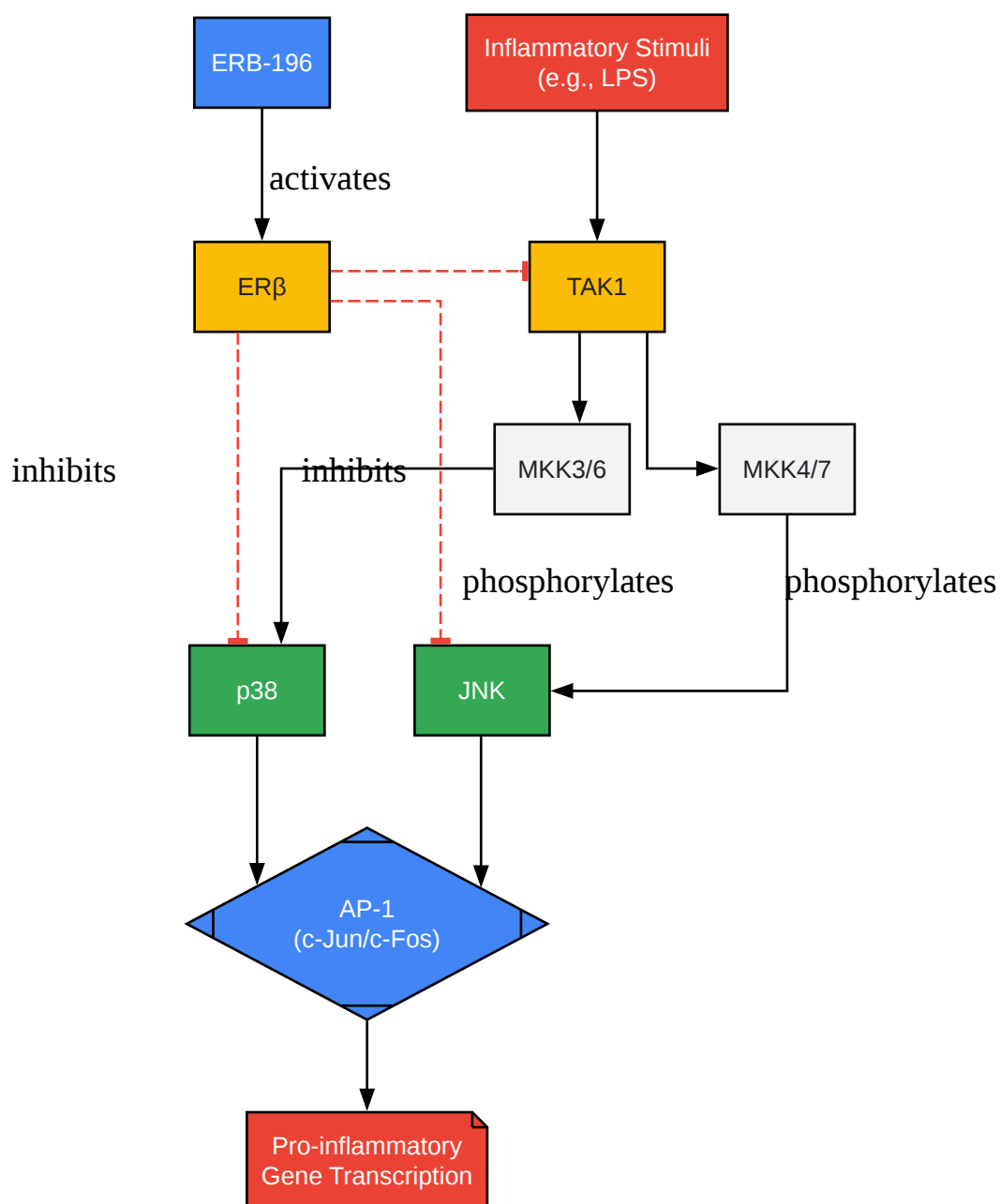
Core Signaling Pathways Modulated by ERB-196

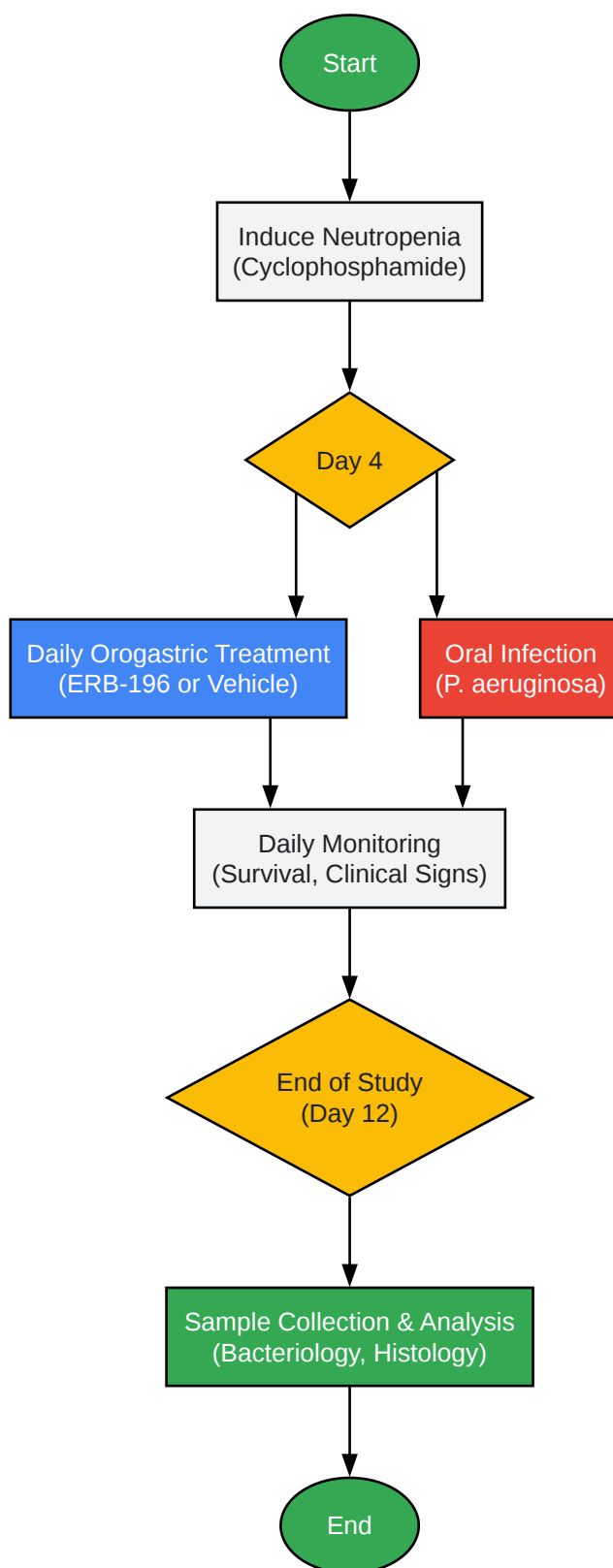
The anti-inflammatory effects of ER β agonists like **ERB-196** are believed to be mediated through the modulation of key inflammatory signaling pathways, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

NF- κ B Signaling Pathway

The NF- κ B pathway is a cornerstone of the inflammatory response, responsible for the transcription of numerous pro-inflammatory genes, including those for cytokines, chemokines, and adhesion molecules. ER β activation has been shown to suppress NF- κ B signaling.







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References

- 1. BIRB 796 has Distinctive Anti-inflammatory Effects on Different Cell Types - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cell plasticity modulation by flavonoids in resistant breast carcinoma targeting the nuclear factor kappa B signaling - PMC [pmc.ncbi.nlm.nih.gov]
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